

Functional comparison of Bombolitin II and the frog-skin peptide bombinin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Bombolitin II**

Cat. No.: **B12770662**

[Get Quote](#)

A Functional Showdown: Bombolitin II vs. The Amphibian Peptide Bombinin

For Immediate Publication

A Comparative Analysis of Two Potent Bioactive Peptides for Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth functional comparison of **Bombolitin II**, a toxin from bumblebee venom, and bombinin, an antimicrobial peptide derived from the skin of frogs in the *Bombina* genus. This report collates available experimental data on their antimicrobial, hemolytic, and cytotoxic activities, details the methodologies for these assays, and visualizes their mechanisms of action.

Introduction: A Tale of Two Peptides

Nature has long been a source of potent bioactive molecules. In the realm of antimicrobial and cytotoxic peptides, two notable examples are **Bombolitin II** and bombinin. While both are relatively small, cationic peptides with membrane-disrupting capabilities, their origins, specific activities, and mechanisms of action present distinct profiles of significant interest to the fields of pharmacology and drug development.

Bombolitin II is a member of the bombolitin family, a group of five structurally related heptadecapeptides isolated from the venom of the bumblebee *Megabombus pennsylvanicus*[[1](#)] [[2](#)]. These peptides are characterized by their high content of hydrophobic amino acids and their potent effects on cell membranes, including the ability to lyse red blood cells and degranulate mast cells[[1](#)][[2](#)].

Bombinin, conversely, belongs to a family of antimicrobial peptides found in the skin secretions of fire-bellied toads of the genus *Bombina*[[3](#)]. The bombinin family is further divided into subfamilies, including bombinins and bombinins H. Generally, bombinins exhibit broad-spectrum antimicrobial activity against bacteria and fungi with low hemolytic activity. The bombinin H subfamily, distinguished by its hydrophobicity, tends to have lower antimicrobial potency but higher hemolytic capabilities.

This guide will focus on a comparative analysis of the functional properties of **Bombolitin II** and a representative bombinin peptide, providing available quantitative data to inform future research and development.

Quantitative Comparison of Biological Activities

The following tables summarize the available quantitative data for the antimicrobial, hemolytic, and cytotoxic activities of bombolitins and bombinins. It is important to note that direct comparative studies between **Bombolitin II** and a specific bombinin peptide are limited. Therefore, data for closely related peptides within the same family are presented to provide a broader functional context.

Table 1: Antimicrobial Activity (Minimum Inhibitory Concentration - MIC)

Peptide	Target Organism	MIC (µM)	Reference
BHL-bombinin (<i>Bombina orientalis</i>)	Staphylococcus aureus	4 mg/L	
BHL-bombinin (<i>Bombina orientalis</i>)	Escherichia coli	16-64 mg/L	
Bombinin H-BO1 (<i>Bombina orientalis</i>)	Staphylococcus aureus	>128 µM	
Bombinin H-BO1 (<i>Bombina orientalis</i>)	Escherichia coli	>128 µM	
G17 (Synthetic Bombinin-like)	Staphylococcus aureus (MRSA)	1.5 µM	
G17 (Synthetic Bombinin-like)	Escherichia coli O157:H7	12.5 µM	
Data for Bombolitin II is not readily available in the reviewed literature.			

Table 2: Hemolytic Activity (HC50/ED50)

Peptide	Erythrocyte Source	HC50/ED50	Reference
Bombolitin V	Guinea Pig	0.7 µg/mL (4 x 10 ⁻⁷ M)	
Bombinin-like peptides	Human	Virtually inactive	
Bombinin H peptides	Human	Active (lyse erythrocytes)	
BHL-bombinin	Horse	Low (0–12.6% at MIC)	

HC50: 50% hemolytic concentration. ED50: 50% effective dose.

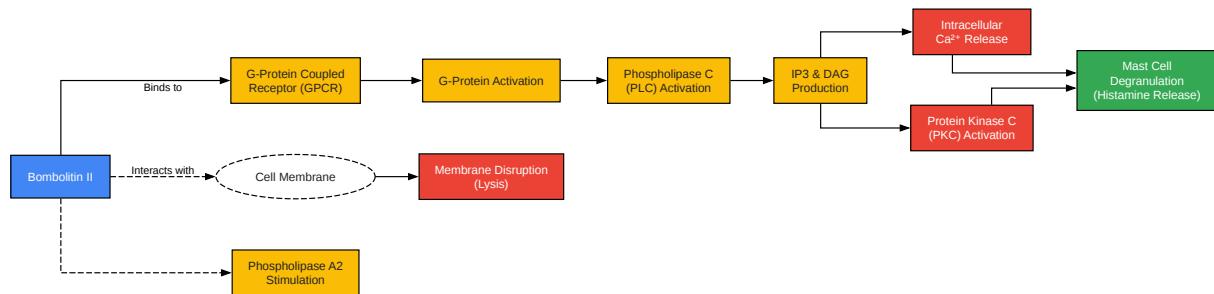
Table 3: Cytotoxic Activity (IC50)

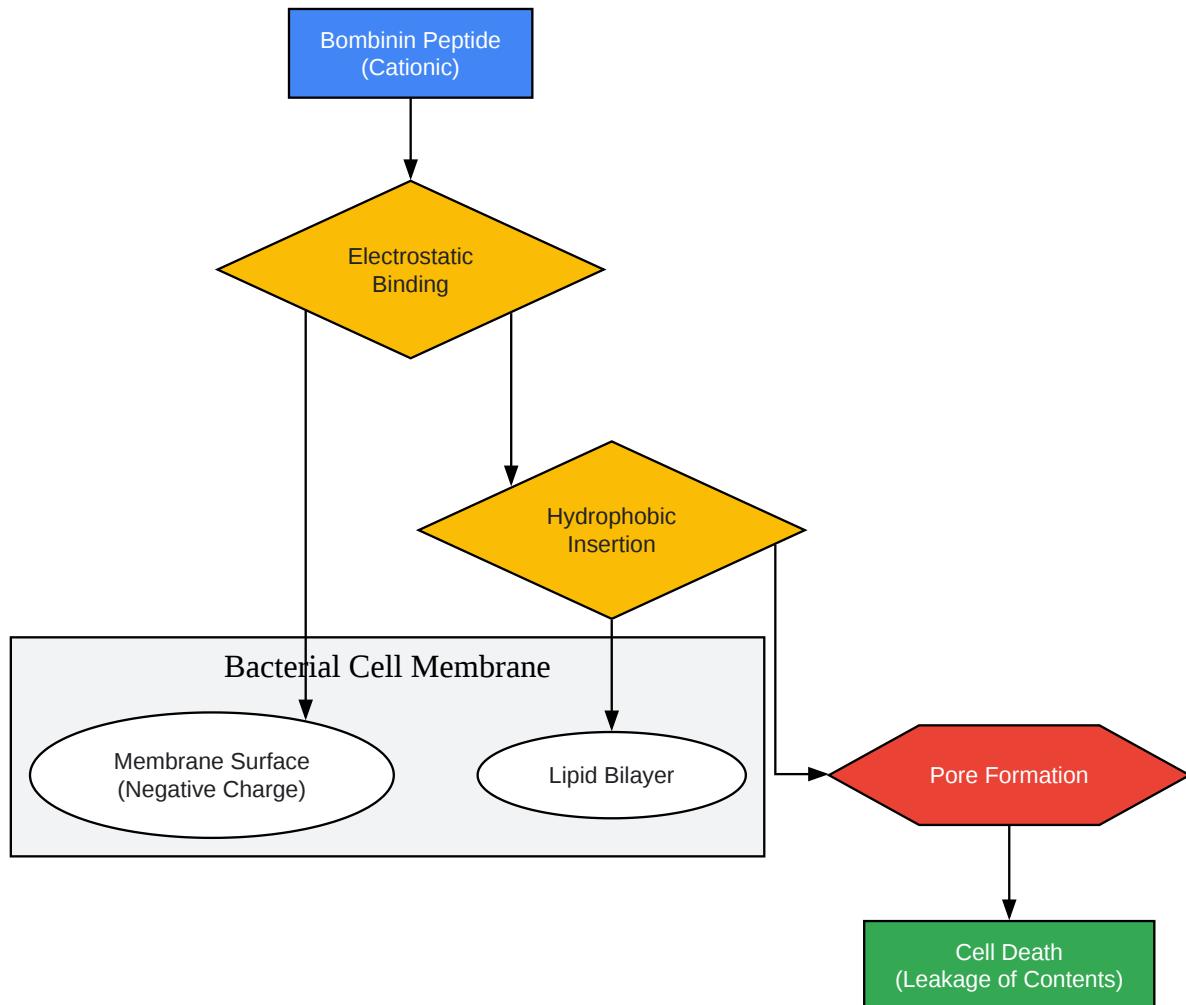
Peptide	Cell Line	IC50	Reference
BHL-bombinin	HMEC-1 (Human Microvascular Endothelial Cells)	$>10^{-5}$ M	
Bombinin-like peptide 7S	HaCaT (Human Keratinocytes)	61.7 μ M	
Bombinin-H2L	HaCaT (Human Keratinocytes)	61.9 μ M	
Specific IC50 data for Bombolitin II against cancer cell lines is not readily available in the reviewed literature.			

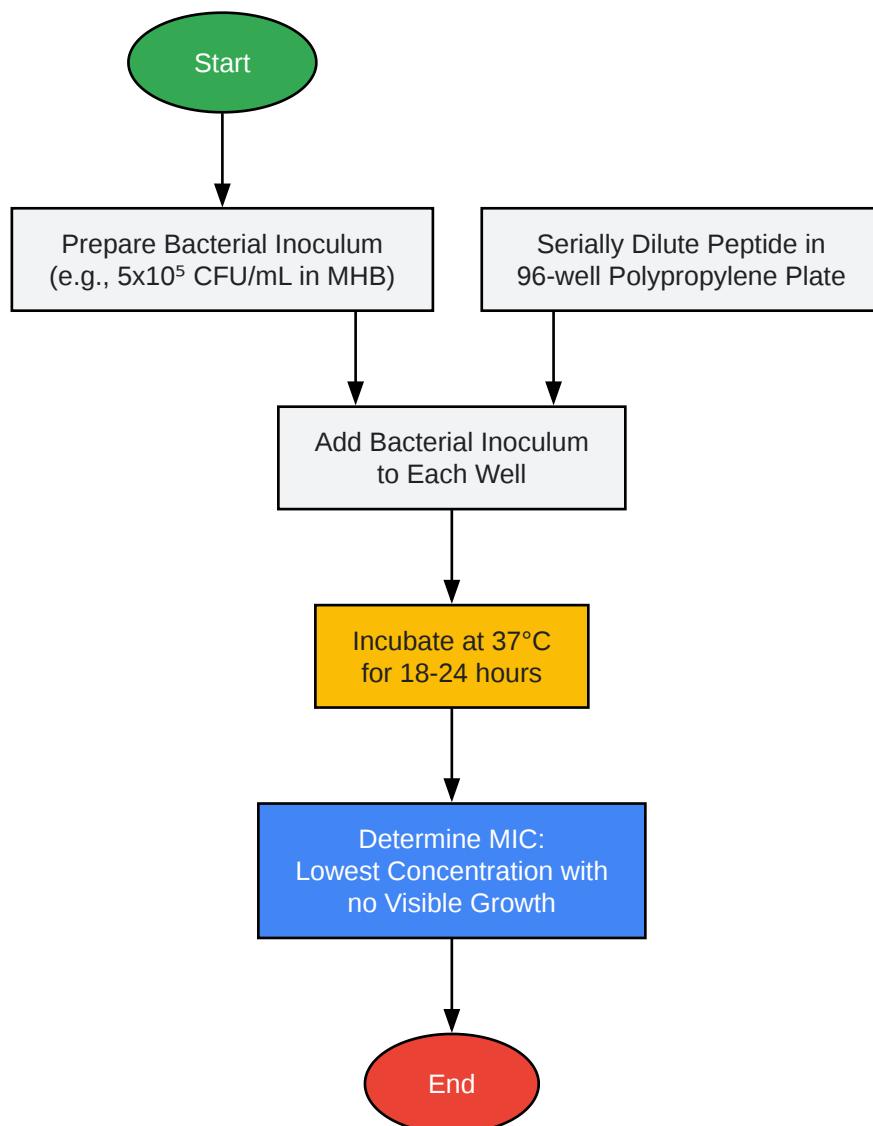
Mechanisms of Action

Bombolitin II: Mast Cell Degranulation and Membrane Disruption

Bombolitins, including **Bombolitin II**, are known to exert their effects through direct interaction with cell membranes. A key activity is the degranulation of mast cells, leading to the release of histamine and other inflammatory mediators. This process is thought to be initiated by the peptide's interaction with G-protein coupled receptors on the mast cell surface. Furthermore, their amphiphilic nature allows them to disrupt the lipid bilayer, causing cell lysis. Bombolitins also stimulate the activity of phospholipase A2.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bombolitins, a new class of mast cell degranulating peptides from the venom of the bumblebee *Megabombus pennsylvanicus* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. Bombinins, antimicrobial peptides from Bombina species - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Functional comparison of Bombolitin II and the frog-skin peptide bombinin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12770662#functional-comparison-of-bombolitin-ii-and-the-frog-skin-peptide-bombinin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com